

Gsk983: A Potent Inducer of Interferon-Stimulated Genes through Dihydroorotate Dehydrogenase Inhibition

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Compound of Interest

Compound Name: **Gsk983**

Cat. No.: **B1672409**

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An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **Gsk983**, a novel tetrahydrocarbazole compound with significant antiviral and anti-proliferative properties.[\[1\]](#)[\[2\]](#) Its mechanism of action is primarily attributed to the induction of a specific subset of interferon-stimulated genes (ISGs), positioning it as a molecule of high interest for therapeutic development.[\[1\]](#)[\[2\]](#)[\[3\]](#) This document details the underlying signaling pathways, quantitative efficacy data, and the experimental protocols used to characterize its activity.

Core Mechanism of Action: DHODH Inhibition and ISG Induction

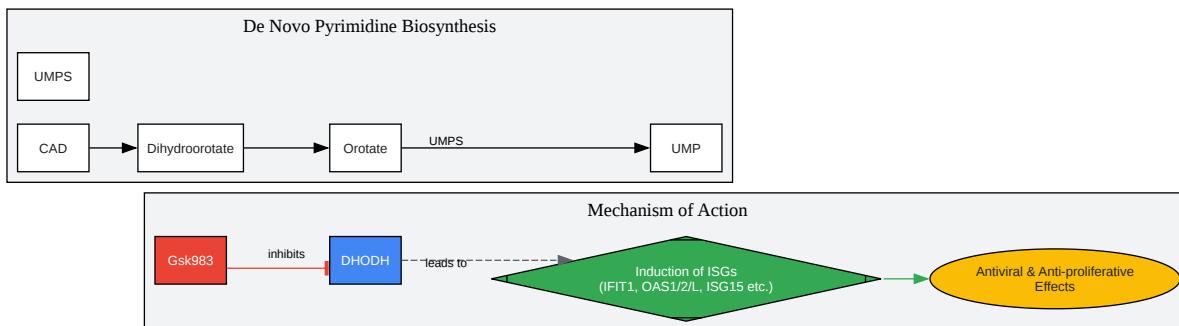
Initial studies suggested that **Gsk983**'s broad-spectrum activity against diverse viruses and its inhibition of immortalized cell growth pointed towards a host cell protein as its target.[\[1\]](#)[\[2\]](#) This was further supported by the delayed onset of its inhibitory effects, which indicated a mechanism requiring the induction of cellular genes.[\[1\]](#)

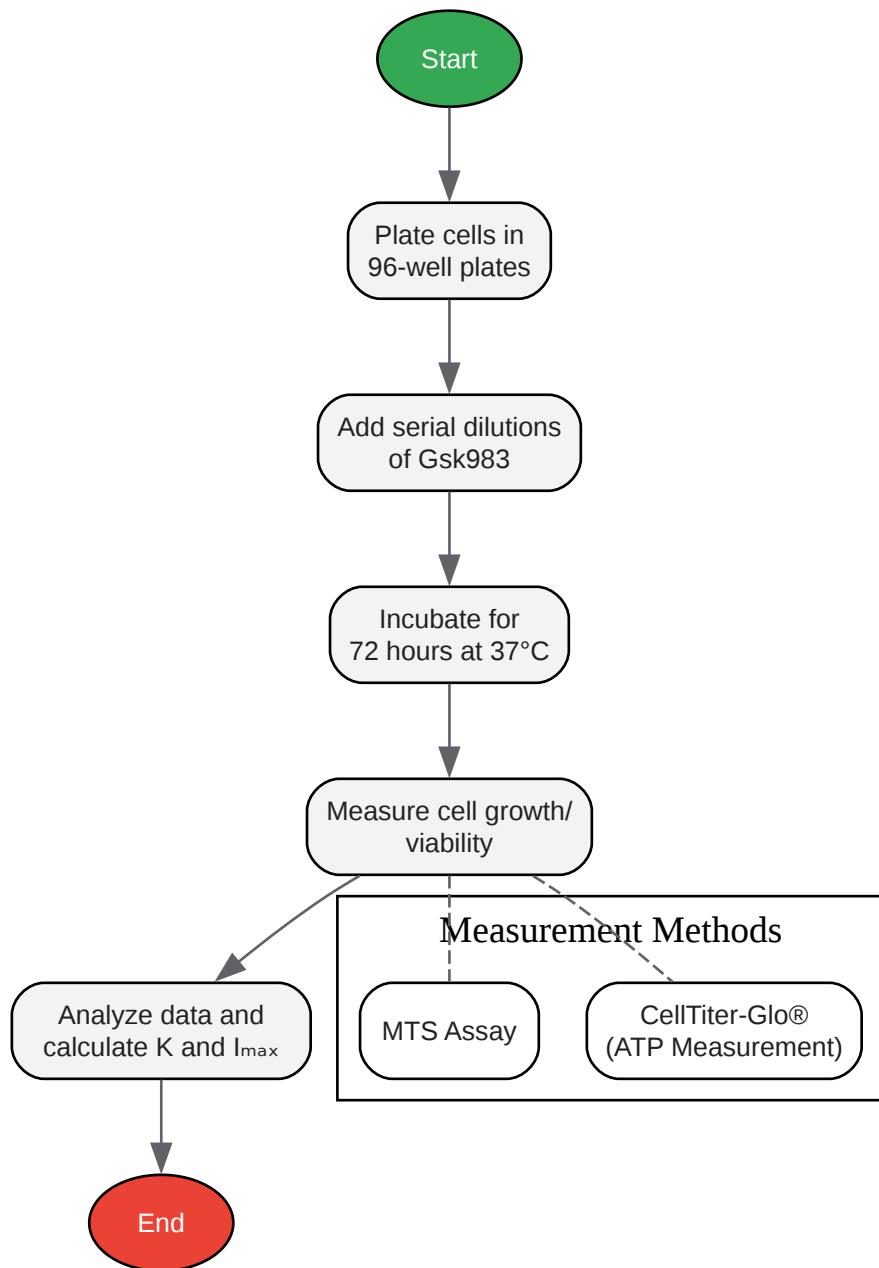
Subsequent genome-wide analysis identified the primary target of **Gsk983** as Dihydroorotate Dehydrogenase (DHODH).[\[4\]](#) DHODH is a critical enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of DNA and RNA.[\[4\]](#) By inhibiting DHODH, **Gsk983** disrupts the supply of pyrimidines required for both viral replication and the

proliferation of rapidly dividing cells.[4][5] This inhibition leads to the upregulation of a select group of interferon-stimulated genes, which contribute to its antiviral and cytostatic effects.[1][3]

The specific ISGs induced by **Gsk983** include:

- CSF2 (Colony Stimulating Factor 2)
- IFIT1 (Interferon Induced Protein With Tetratricopeptide Repeats 1)
- IL6 (Interleukin 6)
- ISG15 (ISG15 Ubiquitin Like Modifier)
- OAS1, OAS2, OASL (2'-5'-Oligoadenylate Synthetase family)
- TNFSF10 (Tumor Necrosis Factor Superfamily Member 10), also known as TRAIL[3]



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